

6-Methoxytricin: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: 6-Methoxytricin

Cat. No.: B15576225

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature explicitly detailing the therapeutic applications of **6-Methoxytricin** is limited. This guide synthesizes available information on **6-Methoxytricin** and leverages data from structurally related and well-researched polymethoxyflavones (PMFs) to provide a comprehensive overview of its potential pharmacological activities. The data presented for related PMFs should be considered representative of the compound class and may not be directly transferable to **6-Methoxytricin**.

Executive Summary

6-Methoxytricin is a naturally occurring polymethoxyflavone (PMF), a class of bioactive compounds predominantly found in citrus peels.[1] PMFs are recognized for their enhanced metabolic stability and bioavailability compared to their hydroxylated flavonoid counterparts, making them attractive candidates for therapeutic development.[1] This technical guide explores the potential therapeutic applications of **6-Methoxytricin**, drawing upon the broader knowledge of PMFs in the areas of anti-inflammatory, neuroprotective, anti-cancer, and metabolic regulatory effects. The primary mechanisms of action for this class of compounds involve the modulation of key cellular signaling pathways, including NF-κB and MAPK, which are central to inflammation and cellular proliferation.[2][3]

Chemical Properties

- IUPAC Name: 5,7-dihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-6-methoxychromen-4-one

- Synonyms: 4',5,7-Trihydroxy-3',5',6-trimethoxyflavone
- CAS Number: 76015-42-4
- Molecular Formula: C₁₈H₁₆O₈
- Molecular Weight: 360.3 g/mol

Potential Therapeutic Applications and Mechanisms of Action

The therapeutic potential of **6-Methoxytricin** is inferred from the activities of the broader PMF class, which has demonstrated efficacy in various preclinical models.

Anti-inflammatory Activity

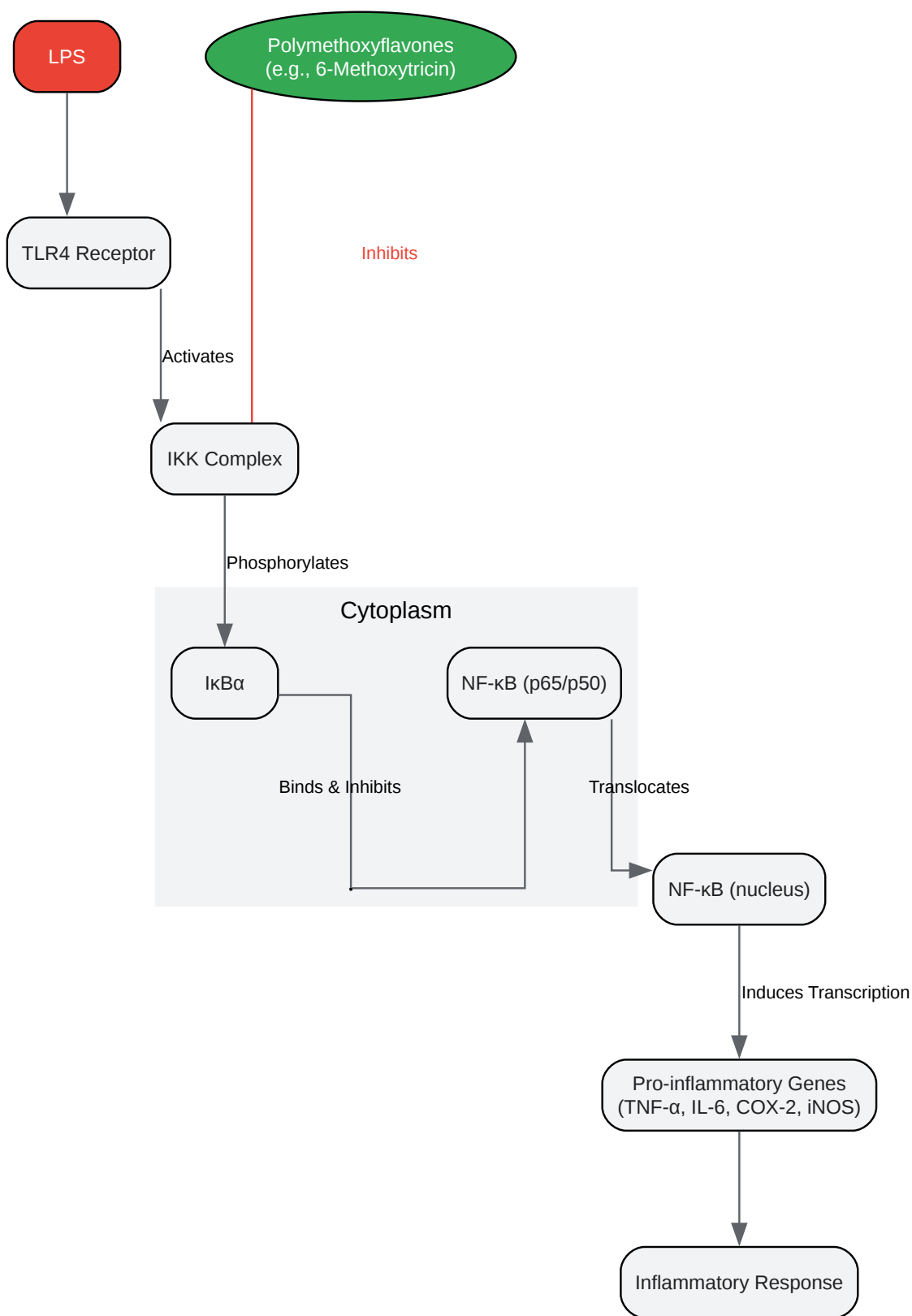
PMFs are potent anti-inflammatory agents. Their mechanism primarily involves the suppression of pro-inflammatory mediators and the modulation of key signaling cascades in immune cells like macrophages.

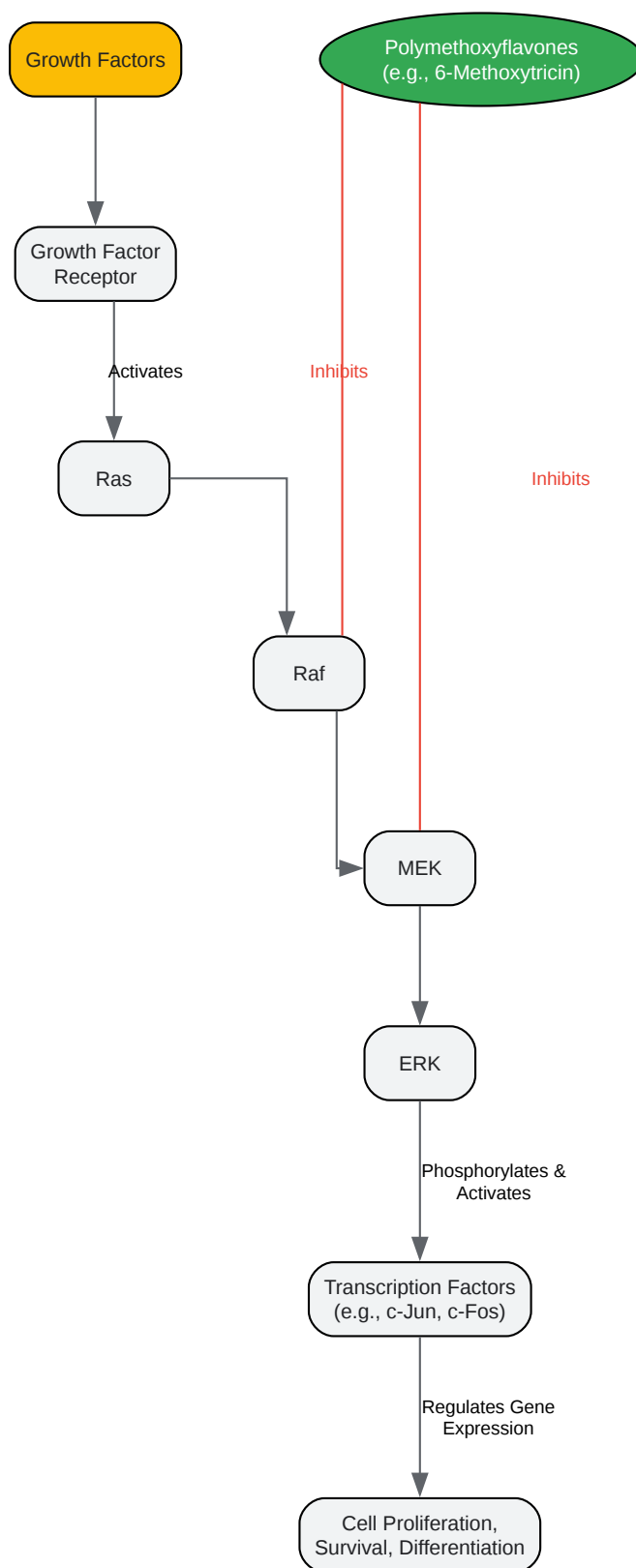
Mechanism of Action:

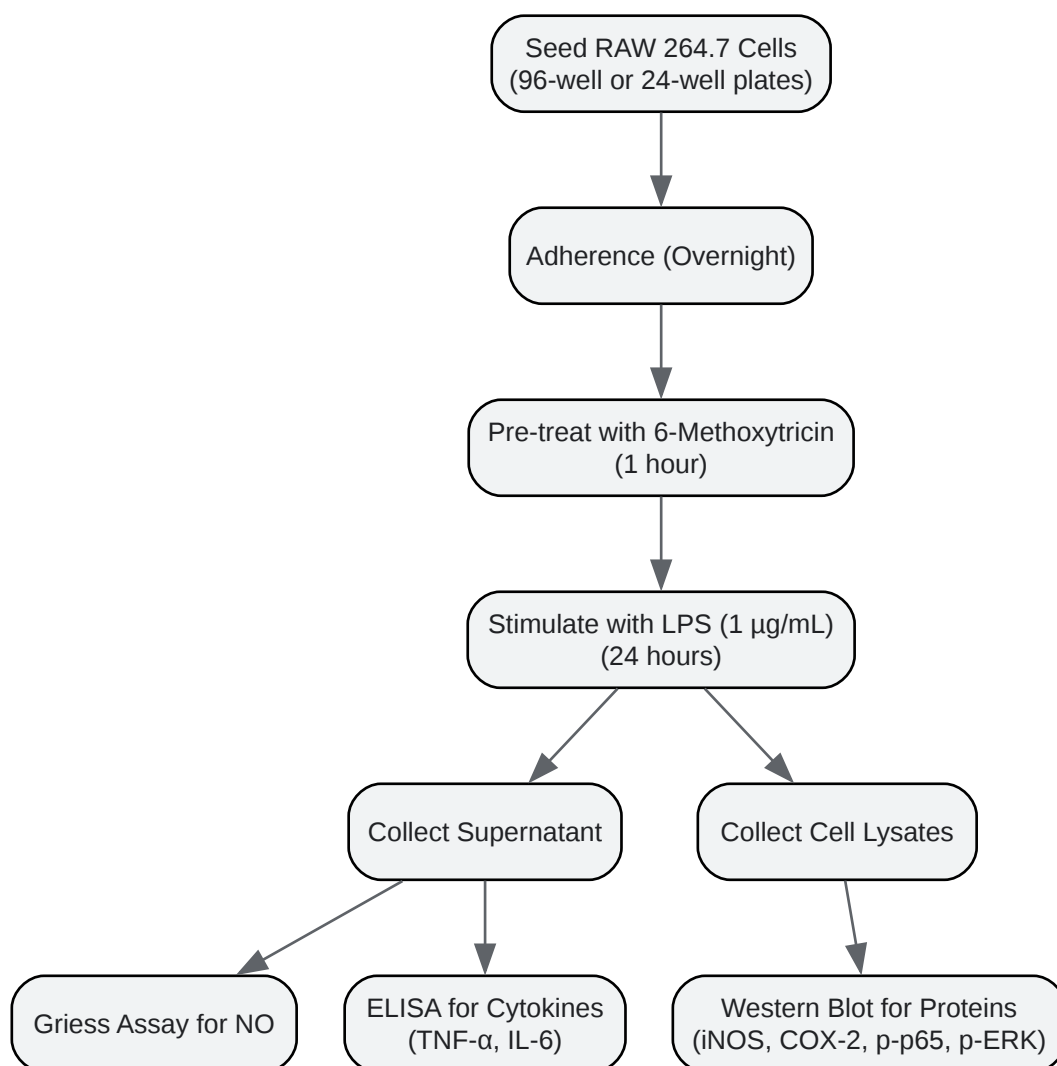
- **Inhibition of Inflammatory Mediators:** PMFs have been shown to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophages.[4] They also reduce the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), enzymes responsible for the synthesis of NO and prostaglandins, respectively.[5]
- **Downregulation of Pro-inflammatory Cytokines:** This class of compounds significantly suppresses the release of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF-α), interleukin-6 (IL-6), and interleukin-1β (IL-1β).[5][6]
- **Modulation of Signaling Pathways:** The anti-inflammatory effects of PMFs are largely attributed to their ability to inhibit the Nuclear Factor-kappa B (NF-κB) signaling pathway.[3] By preventing the degradation of IκBα, PMFs block the nuclear translocation of the p65 subunit of NF-κB, thereby inhibiting the transcription of pro-inflammatory genes. Additionally,

PMFs can modulate the Mitogen-Activated Protein Kinase (MAPK) pathway, which also plays a crucial role in the inflammatory response.[3]

Signaling Pathway: NF- κ B Inhibition by Polymethoxyflavones







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